

Molecular and Chemical Profile of AEG-41174

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Compound Focus: AEG-41174

Cat. No.: S547868

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The table below summarizes the core chemical and physical properties of **AEG-41174**:

Parameter	Specification
Drug Type	Small molecule drug [1]
Molecular Formula	C ₁₈ H ₁₈ N ₄ O [2]
Molecular Weight	306.36 g/mol [2]
Elemental Composition	C (70.6%), H (5.9%), N (18.3%), O (5.2%) [2]
IUPAC Name	Not publicly specified [2]
Solubility	Soluble in DMSO; not soluble in water [2]
Storage Conditions	Dry, dark and at 0 - 4 °C for short term or -20 °C for long term [2]
Mechanism of Action	Non-ATP competitive tyrosine kinase inhibitor [3]

Primary Targets and Mechanism of Action

AEG-41174 functions as a **non-ATP competitive inhibitor**, primarily targeting tyrosine kinases implicated in hematological cancers [3]. Its primary known targets are:

- **Janus Kinase 2 (JAK2)**: A critical kinase involved in cellular signaling pathways that regulate hematopoiesis and immune function [2] [1] [3].
- **Bcr-Abl**: The fusion protein responsible for Chronic Myelogenous Leukemia (CML) and other leukemias [2] [1] [3].
- **FLT3**: FMS-like tyrosine kinase 3, a receptor tyrosine kinase that is often mutated in Acute Myeloid Leukemia (AML) [1].

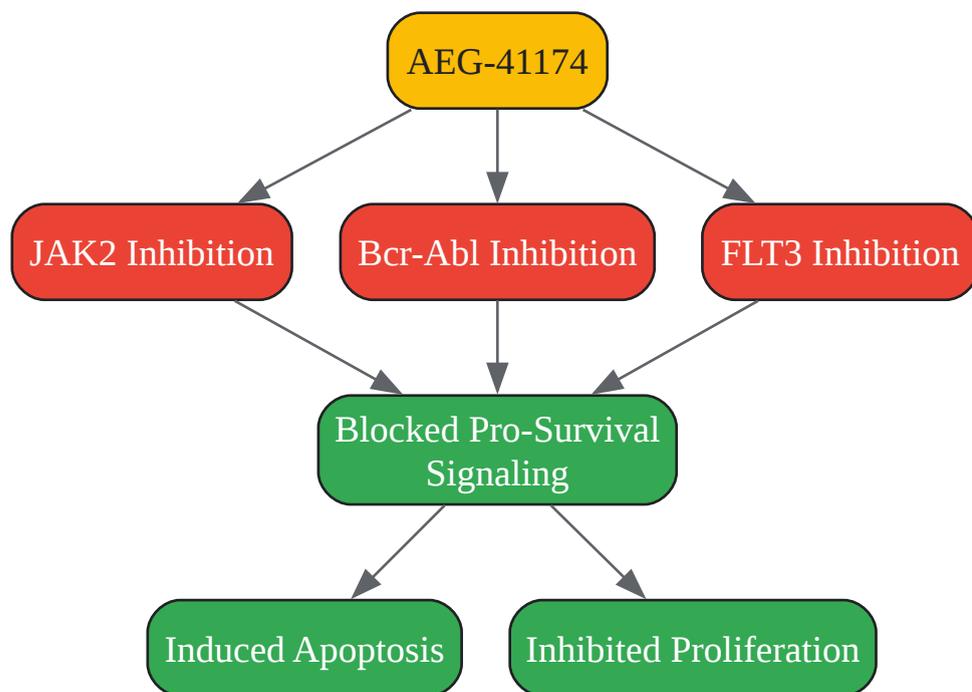
The **non-ATP competitive** mechanism is a key differentiator. Unlike first-generation inhibitors like imatinib, which bind to the ATP-binding site of the kinase, **AEG-41174** binds to a different site. This unique mode of action allowed it to potentially overcome resistance mutations that arise in the ATP-binding pocket, making it a promising candidate for treating resistant cancers [2].

Biological Activity and Signaling Pathways

By inhibiting JAK2, Bcr-Abl, and FLT3, **AEG-41174** disrupts crucial pro-survival and proliferation signals within cancer cells. This disruption can lead to:

- **Decreased cellular proliferation**
- **Increased apoptosis (programmed cell death)** [2]

The diagram below illustrates the proposed signaling pathways targeted by **AEG-41174** and its consequent effects on cancer cells.



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Development Status and Historical Context

AEG-41174 was developed by **Aegera Therapeutics** [3] [4]. The drug candidate reached Phase 1 clinical trials for **Hematologic Neoplasms** in the United States and Germany [1]. However, its development was ultimately **discontinued** [1] [4]. The acquisition of Aegera Therapeutics by Pharmascience in May 2011 appears to be a significant event in the timeline of this compound [4].

Comparative Analysis with Other Kinase Inhibitors

The table below positions **AEG-41174** among other kinase inhibitors, highlighting its unique mechanism.

Compound Name	Primary Target(s)	Mechanism	Clinical Status
AEG-41174	JAK2, Bcr-Abl, FLT3	Non-ATP competitive inhibitor	Discontinued (Phase 1) [1]

Compound Name	Primary Target(s)	Mechanism	Clinical Status
Imatinib	Bcr-Abl	ATP competitive inhibitor	Approved for CML [2]
Ruxolitinib	JAK1 & JAK2	ATP competitive inhibitor	Approved for myelofibrosis [2]
Nilotinib	Bcr-Abl	ATP competitive inhibitor	Approved for CML [2]

Guidance for Experimental Research

While the search results do not contain detailed, step-by-step experimental protocols for **AEG-41174**, they provide key parameters that can guide assay design.

- **Solubility and Storage:** Prepare a stock solution in DMSO. Aliquot and store at recommended temperatures (-20°C for long-term) to maintain stability. Further dilute in assay buffer for cellular experiments, noting its insolubility in water [2].
- **Target-Based Assays:** To measure direct kinase inhibition, you can use:
 - **Kinase Inhibition Assays:** Employ biochemical assays using purified JAK2, Bcr-Abl, or FLT3 kinases. Quantify inhibition using methods like ELISA to measure phosphorylation of a substrate. Its non-ATP competitive nature should be confirmed through kinetic studies [2] [3].
- **Cell-Based Assays:** To evaluate biological activity:
 - **Proliferation Assays:** Use cell lines dependent on the target kinases (e.g., Ba/F3 cells expressing Bcr-Abl or FLT3 mutations). Measure IC₅₀ values using assays like MTT or ATP-lite over 72 hours.
 - **Apoptosis Assays:** Treat sensitive cell lines with **AEG-41174** and measure apoptosis induction via flow cytometry using Annexin V/PI staining after 24-48 hours.
 - **Western Blot Analysis:** Confirm mechanism of action by detecting reduced levels of phosphorylated STAT5 (downstream of JAK2 and Bcr-Abl) and other pathway components in treated cells vs. controls [2].

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